

Technical Support Center: Mitigating Crop Phytotoxicity from Foliar Applied Potassium Thiosulfate

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Compound of Interest

Compound Name: Potassium thiosulfate

Cat. No.: B082159

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to mitigate crop phytotoxicity when using foliar-applied **potassium thiosulfate** (KTS).

Troubleshooting Guides

This section addresses specific issues that may arise during the foliar application of **Potassium Thiosulfate** (KTS), leading to phytotoxicity. The primary symptom of KTS phytotoxicity is leaf burn or scorch, which appears as browning or necrosis of leaf tissue, typically at the margins and tips.^{[1][2]}

Issue 1: Leaf Burn or Scorch Observed After KTS Application

Possible Causes & Solutions:

- High Temperatures: Applying KTS when temperatures are at or above 90°F (32°C) significantly increases the risk of leaf burn.
 - Solution: Apply KTS during cooler parts of the day, such as early morning or late evening.^[1] Avoid application during hot, dry weather.^[1]
- High Application Rate or Concentration: Excessive concentrations of fertilizer salts on the leaf surface can draw water out of the plant tissue, causing desiccation and burn.^{[3][4]}

- Solution: Refer to the tables below for recommended application rates for various crops. Always start with a lower concentration if you are unsure about a specific crop's sensitivity. Ensure KTS is diluted with a sufficient volume of water.[\[5\]](#)
- Incompatible Tank Mix: Mixing KTS with certain products can increase the risk of phytotoxicity.
 - Solution: Conduct a jar test before tank-mixing KTS with other products, especially pesticides or other fertilizers.[\[5\]](#) Avoid mixing KTS with acidic fertilizers (pH below 6.0), crop oils, and silicon-based adjuvants.[\[5\]](#)
- Plant Stress: Plants under drought or heat stress are more susceptible to fertilizer burn.[\[1\]](#)
 - Solution: Ensure crops are well-hydrated before foliar application. Avoid spraying stressed plants.
- Incorrect Spray Application: High-pressure sprays can damage leaf cuticles and increase the risk of injury.
 - Solution: Do not use high-pressure sprays (greater than 60 psi) for foliar KTS application.[\[5\]](#)

Data Presentation: Recommended KTS Foliar Application Rates for Selected Crops

Crop Category	Crop Examples	KTS Rate per Acre	Minimum Water Volume per Acre	Application Timing & Frequency
Row Crops	Corn, Cotton, Soybeans	2 to 8 quarts	Not Specified	Varies by crop stage (e.g., Cotton: 1st to 4th week of bloom)
Vegetable Crops	Potatoes, Tomatoes	2 to 4 quarts	Not Specified	Potatoes: Tuber initiation; Tomatoes: Fruit set, every 7-14 days
Tree Fruits & Nuts	Apples, Almonds, Citrus, Pecans	2 to 6 quarts	100 gallons	Begin at first full leaf, apply as needed. Reduce KTS rate for concentrated sprays.
Vines	Grapes (Vinifera)	2 to 4 quarts	50 gallons	Begin 2 weeks after bloom, repeat in 7-10 days. Do not apply to Concord grapes.
Small Grains	Wheat, Barley	2 to 8 quarts	Not Specified	Tillering to early boot stage

Frequently Asked Questions (FAQs)

Q1: What are the typical symptoms of KTS phytotoxicity on crops?

A1: The most common symptom is "leaf burn" or "scorch," which manifests as browning and necrosis of the leaf tissue, particularly along the edges and tips.^{[1][2]} In severe cases, it can lead to wilting, yellowing of leaves (chlorosis), and stunting of the plant.^[1]

Q2: What environmental conditions increase the risk of KTS phytotoxicity?

A2: High temperatures (above 90°F or 32°C), low humidity, and intense sunlight are major contributing factors.[1] Applying KTS under these conditions can lead to rapid drying of the spray solution on the leaf surface, concentrating the salts and increasing the potential for burn.

Q3: Can I tank mix KTS with other fertilizers or pesticides?

A3: KTS can be tank-mixed with some products, but compatibility should always be verified. It is generally compatible with urea and ammonium polyphosphate solutions.[5] However, you should avoid mixing KTS with acidic fertilizers (pH below 6.0), as it can decompose.[5] A jar test is always recommended before mixing large quantities.[5]

Q4: Are there any adjuvants that can help reduce the risk of phytotoxicity?

A4: Yes, certain adjuvants can improve the safety and efficacy of foliar-applied KTS.

- Spreaders: These help the spray droplets to spread more evenly across the leaf surface, preventing high concentrations of KTS in one spot.[6][7]
- Stickers: These help the spray solution adhere to the leaf, reducing runoff.[6][7]
- Humectants: These can slow the drying time of the spray droplets on the leaf surface, which can aid absorption but should be used with caution as prolonged wetness can also increase burn potential under certain conditions.

It is crucial to avoid silicon-based adjuvants and crop oils when applying KTS as a foliar spray, as these can increase the risk of phytotoxicity.[5]

Q5: How soon after application do phytotoxicity symptoms appear?

A5: Symptoms of fertilizer burn can appear within a few days of application, especially with fast-release formulations.[3]

Q6: Can plants recover from KTS-induced leaf burn?

A6: If the damage is not severe, plants can often recover by producing new, healthy foliage. To aid recovery, ensure the plant has adequate water to help flush excess salts. If the burn is

extensive, it may impact overall plant health and yield.

Experimental Protocols

Protocol 1: Evaluating Phytotoxicity of Foliar-Applied KTS on a Novel Crop Species

Objective: To determine the phytotoxicity threshold of foliar-applied KTS on a specific crop.

Methodology:

- **Plant Material:** Grow the crop of interest in a controlled environment (greenhouse or growth chamber) to ensure uniform growth and minimize environmental variability. Use a sufficient number of replicate plants for each treatment.
- **KTS Solutions:** Prepare a series of KTS solutions with increasing concentrations. Include a control group sprayed only with water. A typical concentration range to test might be 0.5%, 1%, 2%, 3%, and 4% (v/v) KTS in water.
- **Application:**
 - Apply the solutions as a fine mist to the foliage until runoff. Ensure complete coverage of the upper and lower leaf surfaces.
 - Conduct the application during a period of moderate temperature and humidity, avoiding direct, intense light.
- **Evaluation:**
 - Visually assess the plants for signs of phytotoxicity at 24, 48, and 72 hours after application, and then daily for one week.
 - Use a phytotoxicity rating scale to quantify the damage. An example of a rating scale is provided in the table below.
- **Data Analysis:** Analyze the phytotoxicity ratings statistically to determine the concentration at which significant leaf damage occurs.

Data Presentation: Phytotoxicity Rating Scale

Rating	% Leaf Area Affected	Description of Symptoms
0	0%	No visible injury.
1	1-10%	Slight discoloration or necrosis at leaf margins or tips.
2	11-25%	Moderate necrosis on leaf margins and some interveinal chlorosis.
3	26-50%	Significant necrosis and chlorosis, with some leaf curling.
4	51-75%	Severe necrosis and leaf drop.
5	>75%	Extensive necrosis, defoliation, and potential plant death.

This is an example scale and may need to be adapted based on the specific crop and symptoms observed.

Protocol 2: Jar Test for Tank Mix Compatibility

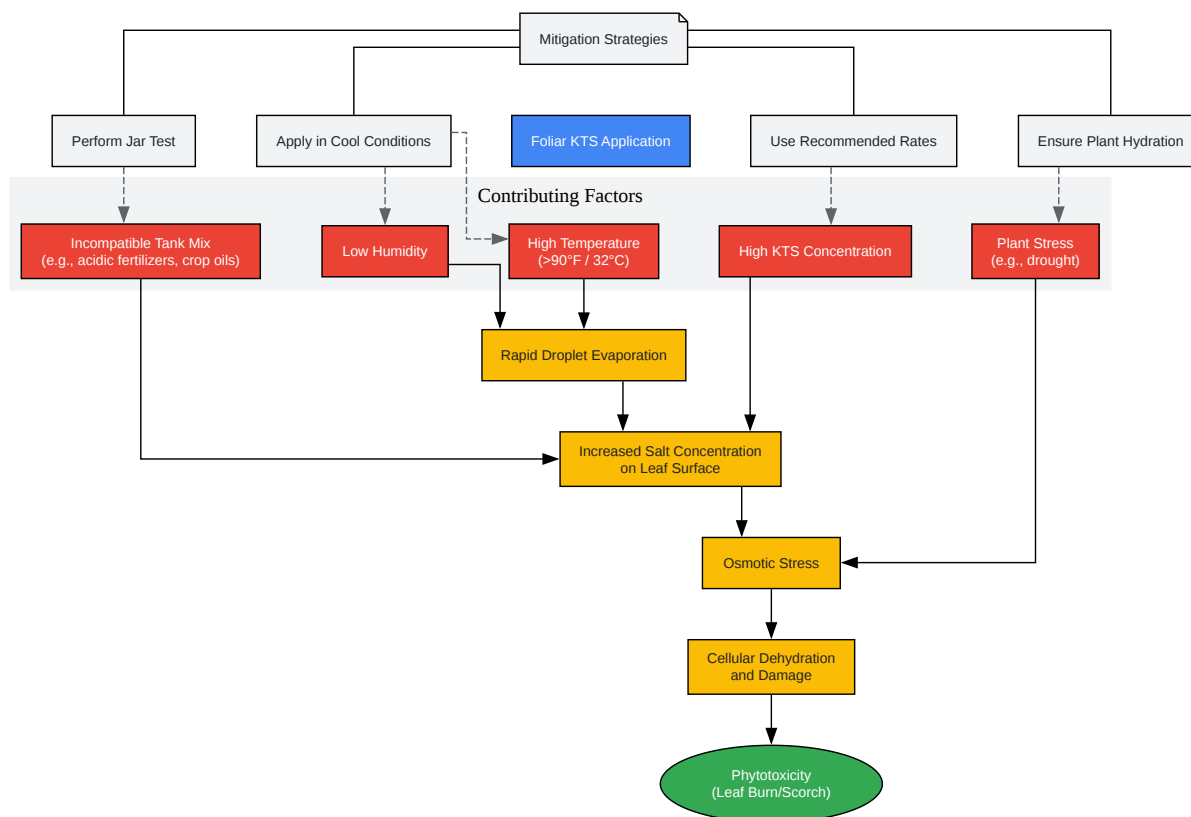
Objective: To determine the physical compatibility of KTS with other agrochemicals in a spray solution.

Methodology:

- Materials: A clear glass jar with a lid, water from the intended spray source, and samples of all products to be tank-mixed.
- Procedure:
 - Add water to the jar until it is about half full.
 - Add the components in the correct mixing order (generally, wettable powders, then flowables, then emulsifiable concentrates, and finally soluble liquids like KTS).

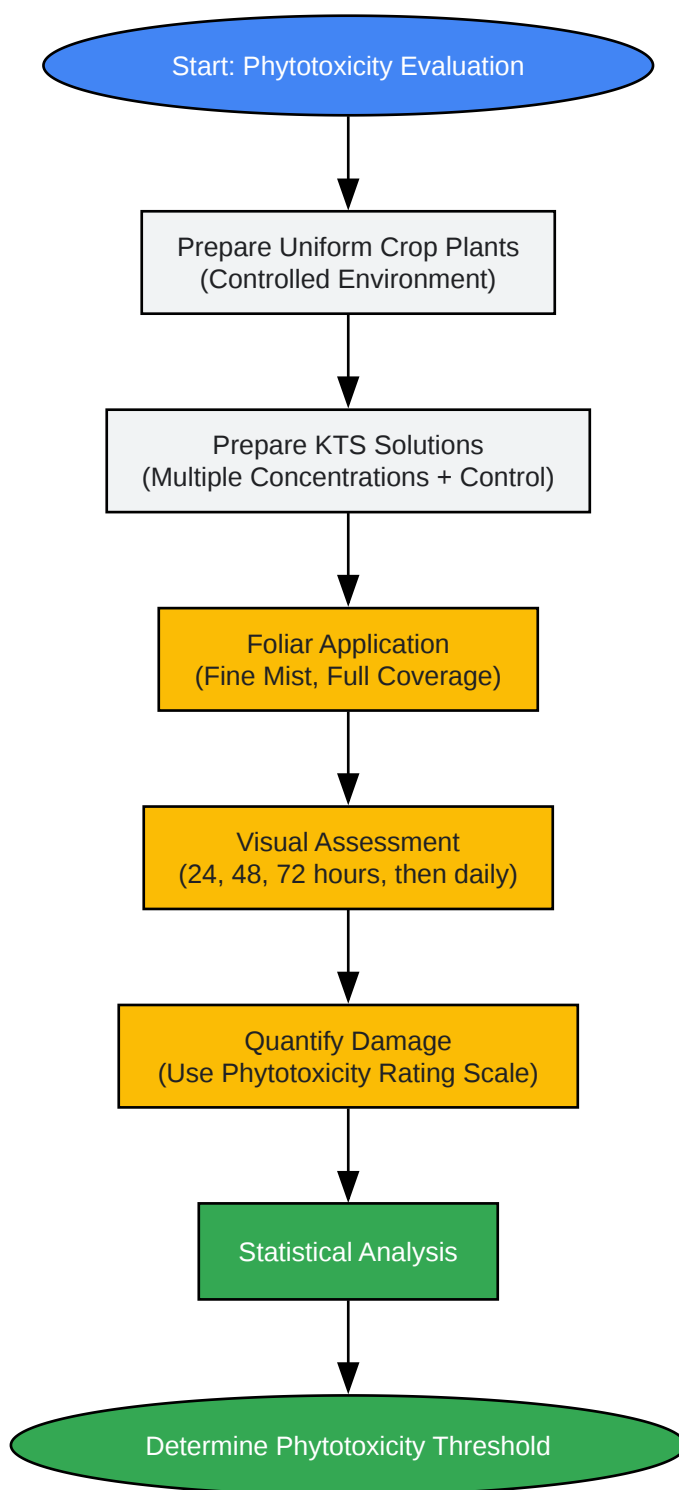
- After adding each component, cap the jar and shake well.
- After all components are added, fill the jar with water to the desired final volume, cap, and shake again.
- Let the mixture stand for 15-30 minutes and observe for any signs of incompatibility, such as the formation of precipitates, flakes, sludge, or separation into layers.
- If any of these signs are present, the products are not physically compatible and should not be tank-mixed.

Mandatory Visualizations



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Caption: Factors contributing to KTS-induced phytotoxicity and mitigation strategies.



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Caption: Workflow for evaluating KTS phytotoxicity in a research setting.

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